

Safeguarding Your Research: A Guide to Handling Aromadendrene Oxide 2

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Compound of Interest

Compound Name: Aromadendrene oxide 2

Cat. No.: B1612369

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Aromadendrene oxide 2**, including operational and disposal plans. By offering clear, procedural guidance, we aim to be your preferred source for laboratory safety and chemical handling information, fostering a deep trust that extends beyond the product itself.

Essential Safety Information at a Glance

Aromadendrene oxide 2 is a combustible liquid that requires careful handling to prevent contact and inhalation. While a comprehensive Globally Harmonized System (GHS) classification is not readily available for **Aromadendrene oxide 2**, information from suppliers and data for the related compound, Aromadendrene, suggest that it should be handled with caution. Potential hazards may include skin and eye irritation, and it is advisable to avoid breathing its vapors.

Personal Protective Equipment (PPE)

When working with **Aromadendrene oxide 2**, the following personal protective equipment is essential:

PPE Category	Specific Recommendations
Eye Protection	Chemical safety goggles or glasses.[1]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Standard laboratory coat.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.

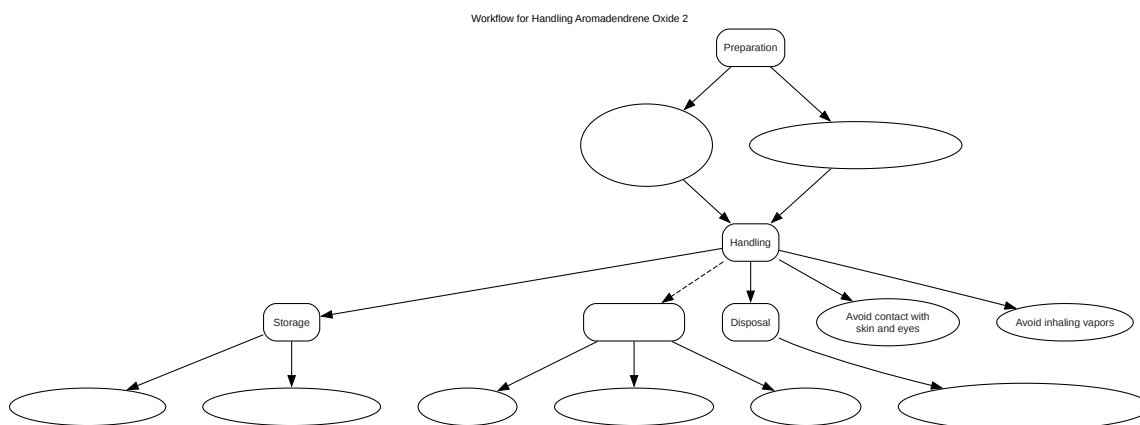
Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **Aromadendrene oxide 2** is crucial for safe handling and storage.

Property	Value
CAS Number	85710-39-0[1]
Molecular Formula	C ₁₅ H ₂₄ O[1]
Molecular Weight	220.35 g/mol [1]
Appearance	Liquid
Flash Point	100 °C (212 °F)
Storage Class	Combustible liquids[1]

Procedural Guidance for Safe Handling

Following a structured workflow is critical to minimize risks when handling **Aromadendrene oxide 2**. This diagram outlines the key steps from preparation to disposal.



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Workflow for Handling **Aromadendrene Oxide 2**

Step-by-Step Protocols

Preparation

- Review Safety Information: Before handling, thoroughly review this guide and any available safety data.

- **Ensure Proper Ventilation:** Set up your workspace in a well-ventilated area, preferably within a chemical fume hood.
- **Assemble PPE:** Put on all required personal protective equipment, including safety goggles, chemically resistant gloves, and a lab coat.

Handling

- **Avoid Direct Contact:** Handle the substance carefully to prevent contact with skin and eyes.
- **Prevent Inhalation:** Do not breathe in the vapors.
- **Grounding:** If transferring large quantities, take precautionary measures against static discharge.

Storage

- **Container:** Keep the container tightly sealed to prevent evaporation and contamination.
- **Conditions:** Store in a cool, dry place away from heat and ignition sources. As a combustible liquid, it should be stored accordingly.[\[1\]](#)

Spill and Emergency Procedures

- **In Case of a Spill:**
 - Evacuate the immediate area.
 - If safe to do so, contain the spill using an inert absorbent material.
 - Collect the absorbed material into a suitable container for disposal.
 - Ventilate the area.
- **First Aid:**
 - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.

- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Seek medical attention.

Disposal

- Waste Classification: Dispose of unused **Aromadendrene oxide 2** and any contaminated materials as hazardous waste.
- Regulations: Adhere to all local, state, and federal regulations for chemical waste disposal. Do not dispose of it down the drain or in regular trash.

By adhering to these safety protocols and operational plans, you can significantly mitigate the risks associated with handling **Aromadendrene oxide 2**, ensuring a safe and productive research environment.

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References

- 1. Aromadendrene oxide 2 =95.0 85710-39-0 [sigmaaldrich.com]
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